

Comprehensive Guide: cis-1,2-Cyclobutanedimethanamine Dihydrochloride in Drug Discovery

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Compound of Interest

cis-1,2-
Compound Name: *Cyclobutanedimethanamine dihydrochloride*
Cat. No.: *B12331398*

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Executive Summary

cis-1,2-Cyclobutanedimethanamine dihydrochloride (CBA-2HCl) represents a critical class of conformationally restricted diamines. Unlike its acyclic analog (1,4-butanediamine) or its trans-isomer (found in Lobaplatin), the cis-isomer offers a unique "butterfly" geometry that forces substituents into a specific spatial orientation. This guide analyzes its application in two high-value domains: Platinum-based anticancer therapeutics and Peptidomimetic foldamers, providing experimental protocols and comparative data to validate its utility.

Part 1: Structural Mechanistics & Chemical Space

The cyclobutane ring exists in a puckered conformation to relieve torsional strain. In the cis-1,2-disubstituted isomer, the two aminomethyl arms project from the same face of the ring.

- **Bite Angle Control:** In coordination chemistry, the cis-isomer creates a specific bite angle (approx. 98-100°) when binding to metals like Pt(II), distinct from the trans-isomer or the 1,2-

diaminocyclohexane (DACH) ligand.

- Foldamer Induction: As a backbone spacer in peptide surrogates, the cis-geometry promotes specific turn structures (e.g.,

-turns) that stabilize secondary structures against enzymatic degradation.

Comparative Analysis: Scaffold Performance

The following table contrasts cis-CBA with standard alternatives in medicinal chemistry.

Feature	cis-1,2-Cyclobutanedimethanamine	trans-1,2-Cyclobutanedimethanamine	1,4-Butanediamine (Putrescine)
Conformation	Rigid, Syn-facial (Puckered)	Rigid, Anti-facial	Flexible (Rotatable bonds)
Chirality	Meso (achiral plane of symmetry)	Chiral (or)	Achiral
Pt(II) Complex	Forms cis-chelate with specific steric bulk	Forms cis-chelate (Lobaplatin ligand)	Forms unstable 7-membered rings
Lipophilicity	Moderate (Compact)	Moderate	Low
Primary Use	Foldamers, Meso-Pt complexes	Anticancer Drugs (Lobaplatin)	Biological polyamine

Part 2: Case Study – Platinum(II) Anticancer Complexes

While the trans-isomer is the ligand in the approved drug Lobaplatin, the cis-isomer generates distinct pharmacophores. The cis-CBA ligand forms a stable six-membered chelate ring with Platinum(II), creating a "meso" complex that interacts differently with DNA compared to chiral analogs.

Mechanism of Action: DNA Adduct Formation

The cis-CBA-Pt(II) complex functions as a DNA alkylating agent. The rigid cyclobutane backbone prevents the "opening" of the chelate ring, maintaining the integrity of the active species until it reaches the nucleus.



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Figure 1: Mechanism of Action for cis-CBA-Platinum complexes. The rigid backbone facilitates the formation of stable 1,2-intrastrand crosslinks.

Experimental Protocol: Synthesis of cis-Dichloro(1,2-cyclobutanedimethanamine)platinum(II)

Objective: To synthesize a self-validating Pt(II) complex for cytotoxicity screening.

Reagents:

- Potassium tetrachloroplatinate(II) ()
- **cis-1,2-Cyclobutanedimethanamine dihydrochloride**
- Sodium Hydroxide (NaOH)
- Dimethylformamide (DMF) / Water

Step-by-Step Methodology:

- Ligand Activation: Dissolve **cis-1,2-cyclobutanedimethanamine dihydrochloride** (1.0 eq) in water. Adjust pH to ~10 using 1M NaOH to liberate the free base. Critical Step: Ensure pH does not exceed 11 to avoid ring opening or side reactions.
- Metal Coordination: Dissolve

(1.0 eq) in minimal water. Add the free amine solution dropwise to the platinum solution under dark conditions (wrap flask in foil).

- Reaction: Stir at room temperature for 24–48 hours. A yellow precipitate (the complex) will form gradually.
- Isolation: Filter the yellow solid. Wash sequentially with water, ethanol, and diethyl ether to remove unreacted salts and traces of free amine.
- Validation:
 - Elemental Analysis: Calc for
: C, 18.86; H, 3.69; N, 7.33.
 - ¹H NMR (DMF-d₇): Look for the downfield shift of the methylene protons adjacent to Nitrogen, indicating coordination to Pt.

Part 3: Case Study – Peptidomimetics & Foldamers

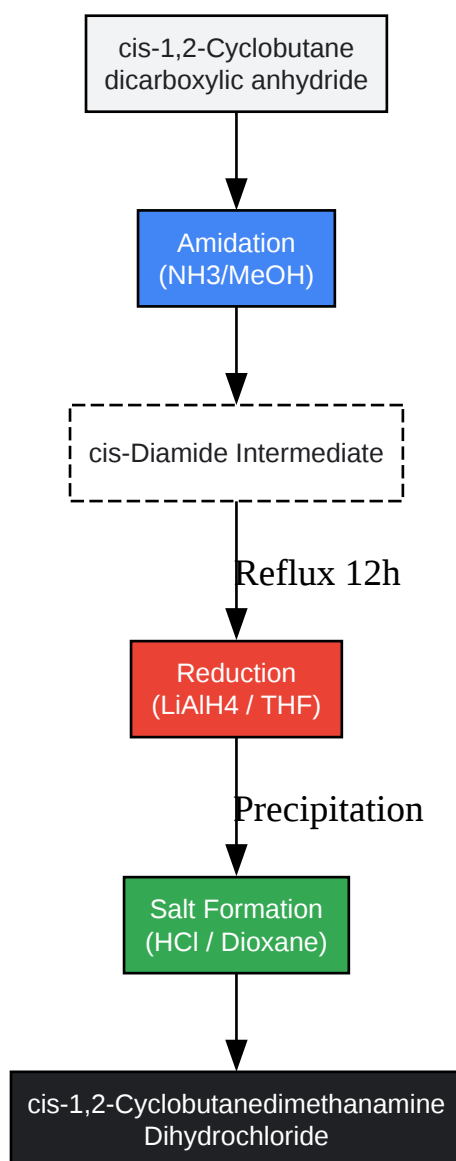
In drug discovery, peptides often fail due to rapid proteolysis. Using cis-CBA as a

-amino acid surrogate or linker introduces a "kink" in the peptide backbone, forcing it into stable secondary structures (helices or turns) that proteases cannot recognize.

Structural Logic: The "Butterfly" Constraint

The cis-cyclobutane ring acts as a rigid template. When incorporated into a peptide chain, the syn-facial aminomethyl groups force the backbone to adopt a specific torsion angle, often nucleating a 12-helix or a

-turn.



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Figure 2: Synthetic route for the production of high-purity **cis-1,2-cyclobutanedimethanamine dihydrochloride** from the anhydride precursor.

Experimental Protocol: Foldamer Stability Assay

Objective: Compare the proteolytic stability of a peptide containing cis-CBA vs. a standard flexible peptide.

- Peptide Synthesis: Synthesize a model peptide (e.g., Ala-Val-[cis-CBA]-Gly-Phe) using standard Fmoc solid-phase chemistry. The cis-CBA is introduced as a diamine linker

(requires succinic anhydride activation if connecting to N-terminus, or use as a central scaffold).

- Incubation: Dissolve peptide (100 μ M) in PBS (pH 7.4). Add Trypsin or Human Serum.
- Monitoring: Incubate at 37°C. Take aliquots at t=0, 1h, 4h, 12h, 24h.
- Quantification: Quench aliquots with 0.1% TFA/Acetonitrile. Analyze via RP-HPLC.
- Result Interpretation: The cis-CBA containing peptide should show >80% intact material at 24h, whereas the flexible control (using 1,4-butanediamine) typically degrades <20% intact material due to protease accessibility.

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